

The Ascendancy of Alkyl Nitrates: A Technical History of Cetane Enhancement

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isooctyl nitrate*

Cat. No.: *B3281456*

[Get Quote](#)

An In-depth Guide for Researchers and Scientists on the Historical Development, Mechanism, and Application of Alkyl Nitrate Cetane Improvers in Diesel Fuel

The quest for more efficient and cleaner combustion in diesel engines is a century-long endeavor. Central to this pursuit is the concept of cetane number, a critical measure of a diesel fuel's ignition quality. A higher cetane number corresponds to a shorter ignition delay, leading to smoother engine operation, reduced emissions, and improved cold-start performance.^{[1][2][3]} Since the early 20th century, chemical additives have played a pivotal role in elevating the cetane number of diesel fuels. Among these, alkyl nitrates have emerged as the most effective and widely adopted class of cetane enhancers, with a rich history of chemical innovation and application. This technical guide delves into the historical development of alkyl nitrates, their synthesis, mechanism of action, and the experimental protocols used to evaluate their performance.

A Historical Trajectory: From Early Discoveries to Modern Dominance

The use of ignition improvers in diesel fuel dates back to the 1920s, addressing early challenges with cold starting and overall ignition quality.^[4] The pioneering work in this area identified organic nitrates and nitro compounds as potent cetane enhancers in the 1930s.^[5] For approximately three decades, amyl nitrate was the predominant cetane improver used in the United States.^[6] However, the rising cost of amyl alcohol, the precursor for amyl nitrate, prompted a shift towards more economical alternatives.^[6] For a brief period, hexyl nitrate saw

use, but it was the advent of 2-ethylhexyl nitrate (2-EHN) that revolutionized the market.[6][7] Due to its cost-effectiveness and excellent performance, 2-EHN has become the most widely used cetane improver globally.[8][9][10] Afton Chemical, a major supplier, has been providing 2-EHN for over 50 years.[11]

Synthesis of Alkyl Nitrates: The Case of 2-Ethylhexyl Nitrate (2-EHN)

The commercial success of 2-EHN is underpinned by a well-established and efficient synthesis process. The primary method involves the nitration of 2-ethylhexanol with a mixture of nitric acid and sulfuric acid.

A typical industrial synthesis process is as follows:

- **Preparation of the Nitrating Mixture:** A mixed acid solution is prepared containing nitric acid (HNO_3), sulfuric acid (H_2SO_4), and water.
- **Addition of Urea:** Urea is added to the mixed acid to suppress the formation of nitrous acid, which can lead to undesirable side reactions.
- **Nitration of 2-Ethylhexanol:** 2-Ethylhexanol is slowly added to the agitated and temperature-controlled mixed acid. The reaction is exothermic and requires careful temperature management.
- **Separation and Washing:** After the reaction is complete, the mixture is allowed to settle, and the bottom acid layer is drained. The organic layer, containing the 2-EHN, is then washed with an aqueous sodium sulfate solution and neutralized with a sodium carbonate solution to remove any residual acids.[12]
- **Final Washing and Product Recovery:** The 2-EHN is subjected to further washing with sodium sulfate solution to ensure purity. The final product is obtained after the separation of the aqueous layer.[12]

Recent advancements have explored the use of micro-channel reactors for the synthesis of 2-EHN.[13][14] This technology offers advantages such as improved safety, better temperature control, and higher efficiency.[15]

The Chemical Mechanism of Cetane Enhancement

The efficacy of alkyl nitrates as cetane improvers lies in their ability to initiate the combustion process at lower temperatures than the diesel fuel itself.^[2] The core of their function is the thermal decomposition of the alkyl nitrate molecule to generate highly reactive free radicals.

The generally accepted mechanism involves the following steps:

- **Thermal Decomposition:** As the temperature and pressure in the engine cylinder rise during compression, the relatively weak O-NO₂ bond in the alkyl nitrate molecule breaks, a process that begins at approximately 130°C for 2-EHN.^[2] This initial decomposition yields an alkyl radical (R•) and nitrogen dioxide (NO₂).
- **Initiation of Fuel Oxidation:** The highly reactive alkyl radical and other radicals formed during decomposition readily react with oxygen and hydrocarbon molecules in the diesel fuel. This initiates a chain reaction of oxidation at a lower temperature than would naturally occur with the fuel alone.
- **Accelerated Combustion:** This early initiation and the subsequent cascade of radical reactions lead to a shorter ignition delay, resulting in a smoother and more complete combustion process.^[16]

The overall effect is a significant reduction in the time between fuel injection and the onset of combustion, which is the definition of a higher cetane number.

Performance and Quantitative Data of Alkyl Nitrate Cetane Enhancers

2-Ethylhexyl nitrate is the benchmark for cetane improvers due to its high performance and economic viability. It is typically added to diesel fuel at concentrations ranging from 0.05% to 0.4% by mass.^{[8][10]}

Alkyl Nitrate Additive	Base Fuel Cetane Number	Additive Concentration	Resulting Cetane Number	Cetane Number Improvement
2-Ethylhexyl Nitrate (2-EHN)	Varies	0.05% - 0.4% (m/m)	Varies	3 - 13
Isooctyl Nitrate	37.2	0.15% (wt)	41.7	4.5
2-EHN in Ethanol-Diesel Blend (E20)	Not specified	1000 ppm (0.1%)	Not specified	-
2-EHN in Ethanol-Diesel Blend (E20)	Not specified	2000 ppm (0.2%)	Not specified	-

Table 1: Cetane Number Improvement with Alkyl Nitrate Additives.[\[8\]](#)[\[10\]](#)[\[17\]](#)[\[18\]](#)

Experimental Protocols for Cetane Number Determination

The evaluation of cetane enhancers relies on standardized and rigorous experimental protocols to measure the cetane number of diesel fuels. The two most prominent methods are ASTM D613 and ASTM D6890.

ASTM D613: Standard Test Method for Cetane Number of Diesel Fuel Oil

This is the traditional and widely recognized method for determining cetane number.[\[15\]](#) It utilizes a standardized single-cylinder, four-stroke cycle, variable compression ratio, indirect injection diesel engine.[\[15\]](#)[\[19\]](#)

Methodology Summary:

- **Engine Setup:** A Cooperative Fuel Research (CFR) engine is used, which allows for the continuous variation of the compression ratio.[\[20\]](#)

- **Reference Fuels:** The test fuel's ignition delay is compared to that of primary reference fuels, which are blends of n-cetane (hexadecane), with a cetane number of 100, and heptamethylnonane (HMN), with a cetane number of 15.[\[19\]](#)
- **Test Procedure:** The engine is operated on the test fuel, and the compression ratio is adjusted until the ignition delay is a standard 13 crank angle degrees.[\[19\]](#)
- **Bracketing:** The test is then repeated with two reference fuel blends that bracket the ignition delay of the sample fuel.
- **Cetane Number Calculation:** The cetane number of the sample fuel is determined by interpolation of the compression ratio readings of the sample and the two bracketing reference fuels.[\[19\]](#)

ASTM D6890: Standard Test Method for Determination of Ignition Delay and Derived Cetane Number (DCN) of Diesel Fuel Oils

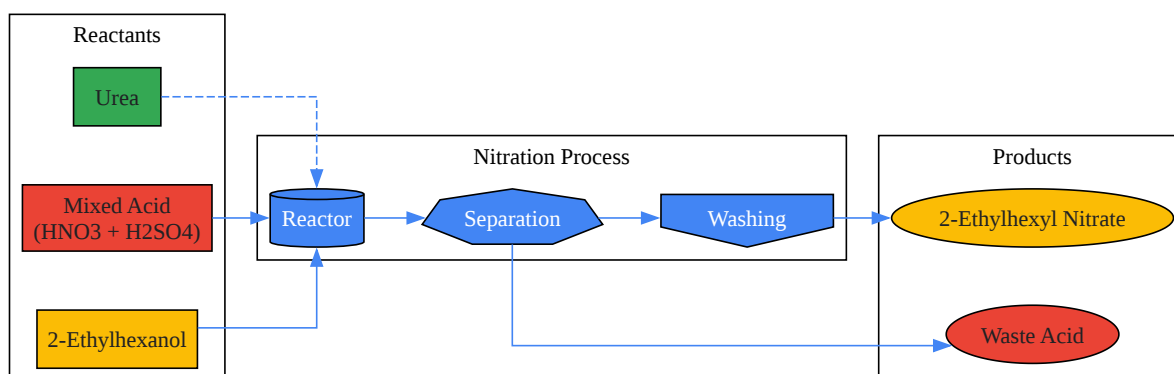
This is a more modern, automated laboratory method that measures the ignition delay of a fuel in a constant volume combustion chamber.[\[12\]](#)[\[13\]](#)

Methodology Summary:

- **Apparatus:** The test utilizes an Ignition Quality Tester (IQT), which consists of a heated constant volume combustion chamber.[\[20\]](#)
- **Sample Injection:** A small, precise amount of the test fuel is injected into the chamber, which is pre-filled with heated and compressed air.[\[14\]](#)[\[21\]](#)
- **Ignition Delay Measurement:** The time from the start of injection to the onset of combustion (detected by a rapid pressure increase) is measured as the ignition delay.[\[14\]](#)
- **Derived Cetane Number (DCN) Calculation:** The measured ignition delay is then correlated to a Derived Cetane Number (DCN) using a standardized equation that was developed by comparing IQT results with those from the ASTM D613 engine test.[\[12\]](#)[\[13\]](#)

Visualizing the Core Concepts

To better illustrate the key aspects of alkyl nitrates as cetane enhancers, the following diagrams have been generated using the DOT language.



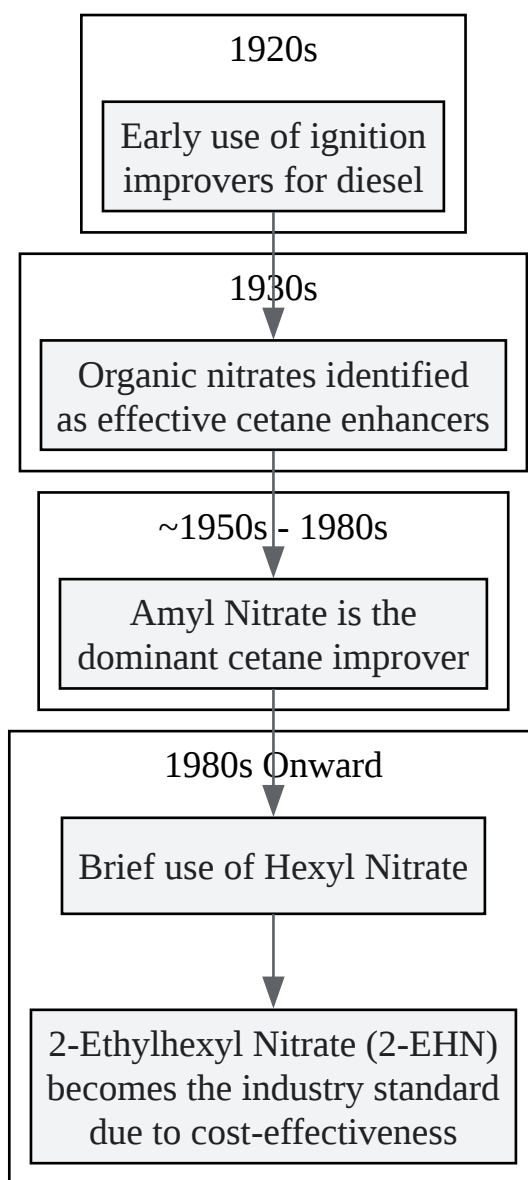
[Click to download full resolution via product page](#)

Synthesis of 2-Ethylhexyl Nitrate (2-EHN).



[Click to download full resolution via product page](#)

Mechanism of Alkyl Nitrate Cetane Enhancement.



[Click to download full resolution via product page](#)

Historical Development of Alkyl Nitrate Cetane Enhancers.

Conclusion

The historical development of alkyl nitrates as cetane enhancers is a compelling narrative of chemical ingenuity driven by the practical demands of diesel engine technology. From the early use of amyl nitrate to the modern dominance of 2-ethylhexyl nitrate, these additives have been instrumental in improving the quality and performance of diesel fuels. The understanding of their synthesis and the free-radical mechanism of action has enabled their widespread and

effective application. As diesel engine technology continues to evolve, particularly with the introduction of advanced combustion strategies and alternative diesel fuels, the role of sophisticated cetane improvers like alkyl nitrates will remain as critical as ever in the ongoing pursuit of efficiency and cleaner energy.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Cetane improver - Wikipedia [en.wikipedia.org]
- 3. Cetane improver 2 Ethylhexyl nitrate INTRON cTane 2EHN [petronaxcorp.com]
- 4. ASTM D613 - eralytics [eralytics.com]
- 5. WO2014193314A2 - Additive for cetane number increase of diesel fuels and bio-diesel fuels and its use - Google Patents [patents.google.com]
- 6. US4585461A - Method of manufacturing a diesel fuel additive to improve cetane rating - Google Patents [patents.google.com]
- 7. CA2163916A1 - Cetane improver compositions comprising nitrated fatty acid derivatives - Google Patents [patents.google.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. US5454842A - Cetane improver compositions comprising nitrated fatty acid derivatives - Google Patents [patents.google.com]
- 10. Cetane Improver Additives Market Size, Outlook & Share Report, 2030 | The Brainy Insights [thebrainyinsights.com]
- 11. aftonchemical.com [aftonchemical.com]
- 12. store.astm.org [store.astm.org]
- 13. standards.iteh.ai [standards.iteh.ai]
- 14. matestlabs.com [matestlabs.com]
- 15. store.astm.org [store.astm.org]

- 16. Investigating the Effect of 2-Ethylhexyl Nitrate Cetane Improver (2-EHN) on the Autoignition Characteristics of a 1-Butanol–Diesel Blend [mdpi.com]
- 17. US4448587A - Synergistic cetane improver - Google Patents [patents.google.com]
- 18. pubs.aip.org [pubs.aip.org]
- 19. docs.nrel.gov [docs.nrel.gov]
- 20. Fuel Property Testing: Ignition Quality [dieselnet.com]
- 21. store.astm.org [store.astm.org]
- To cite this document: BenchChem. [The Ascendancy of Alkyl Nitrates: A Technical History of Cetane Enhancement]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3281456#historical-development-of-alkyl-nitrates-as-cetane-enhancers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com